

Safeguarding Research: A Technical Guide to the Safe Handling of N-Boc-Tris

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Compound of Interest

Compound Name: *N-Boc-Tris*

Cat. No.: *B176521*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **N-Boc-Tris** (tert-butyl N-[1,3-dihydroxy-2-(hydroxymethyl)propan-2-yl]carbamate), a versatile reagent in bioconjugation, polymer modification, and medicinal chemistry. Due to the limited availability of a specific Safety Data Sheet (SDS) for **N-Boc-Tris**, this document compiles information based on the safety profiles of its core components: tris(hydroxymethyl)aminomethane (Tris) and the N-tert-butoxycarbonyl (N-Boc) protecting group. It is imperative to handle this chemical with the utmost care, assuming hazards similar to or greater than its parent compounds.

Physicochemical and Safety Data

The following tables summarize the key physical, chemical, and inferred safety data for **N-Boc-Tris** and its parent compound, Tris. This information is crucial for risk assessment in a laboratory setting.

Table 1: Physicochemical Properties of **N-Boc-Tris**

Property	Value	Source
Chemical Formula	C ₉ H ₁₉ NO ₅	[1] [2] [3]
Molecular Weight	221.25 g/mol	[2] [3]
CAS Number	146651-71-0	[2] [3]
Appearance	White to off-white solid	Inferred from supplier data
Purity	Typically ≥95%	[1] [2]
Solubility	Soluble in water and organic solvents	Inferred from structure

Table 2: Hazard Information and Handling Precautions

Parameter	N-Boc-Tris (Inferred)	Tris (tris(hydroxymethyl)amino methane)
Acute Toxicity (Oral)	No data available. Handle with caution.	LD50 (rat, oral): 5900 mg/kg.
Skin Corrosion/Irritation	Potential for skin irritation.	Causes skin irritation.
Eye Damage/Irritation	Potential for serious eye irritation.	Causes serious eye irritation.
Respiratory Sensitization	May cause respiratory tract irritation upon inhalation of dust.	May cause respiratory irritation.
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials. Keep container tightly closed. Recommended storage at -20°C for long-term stability.	Store in a cool, dry, well-ventilated area. Hygroscopic.
Incompatible Materials	Strong oxidizing agents, strong acids.	Strong oxidizing agents, strong acids, bases.
Hazardous Decomposition	Upon combustion, may produce carbon oxides (CO, CO ₂) and nitrogen oxides (NO _x).	Carbon monoxide, carbon dioxide, nitrogen oxides.

Personal Protective Equipment (PPE)

The consistent use of appropriate personal protective equipment is the most critical line of defense against potential exposure to **N-Boc-Tris**.

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes and dust.

- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. A lab coat or chemical-resistant apron is also required to prevent skin contact.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust. If dust generation is unavoidable and ventilation is inadequate, a NIOSH-approved respirator with a particulate filter is necessary.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential to maintain the integrity of **N-Boc-Tris** and ensure a safe laboratory environment.

General Handling

- Avoid direct contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.
- Use only in a chemical fume hood.
- Keep the container tightly closed when not in use.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.
- For long-term storage and to ensure stability, it is recommended to store **N-Boc-Tris** at -20°C.^[2]

Experimental Protocols: Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **N-Boc-Tris** from receipt to disposal.



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*Safe handling workflow for **N-Boc-Tris**.*

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- **Inhalation:** Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.
- **Spills:** In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill. Absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Waste Disposal

All waste containing **N-Boc-Tris** must be collected in a designated, labeled, and sealed container. Disposal must be handled by a licensed professional waste disposal service in accordance with all local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

Chemical Compatibility and Stability of the N-Boc Group

The N-Boc protecting group is generally stable under basic and nucleophilic conditions, as well as to catalytic hydrogenation. However, it is labile to acidic conditions.

- Stable under: Basic hydrolysis (e.g., LiOH, NaOH), many nucleophiles, and catalytic hydrogenation (e.g., H₂/Pd).
- Labile to: Strong acids (e.g., trifluoroacetic acid (TFA), HCl), and some Lewis acids.

Inadvertent generation of acidic species during a reaction can lead to the cleavage of the Boc group. Therefore, care must be taken when choosing reagents and solvents. Aprotic solvents are generally preferred. If protic solvents are necessary, buffering the reaction mixture may be required.

This technical guide is intended to provide comprehensive safety and handling information for **N-Boc-Tris** for use by trained professionals in a laboratory setting. It is not a substitute for a formal risk assessment, which should be conducted prior to any use of this chemical. Always consult with your institution's environmental health and safety department for specific guidance.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com